

Application Notes and Protocols for Studying Ethoxysilatrane Hydrolysis Kinetics

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Compound of Interest

Compound Name: *Ethoxysilatrane*

Cat. No.: *B1217619*

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Introduction

Ethoxysilatrane belongs to the class of silatranes, which are cage-like organosilicon compounds with a silicon atom in a pentacoordinated state. The unique transannular dative bond between the nitrogen and silicon atoms imparts them with interesting chemical and biological properties. The hydrolysis of the alkoxy group in alkoxy silatrane is a critical reaction that influences their stability, bioavailability, and reactivity in various applications, including drug delivery and materials science. Understanding the kinetics of this hydrolysis is crucial for predicting the compound's fate in aqueous environments and for designing stable formulations.

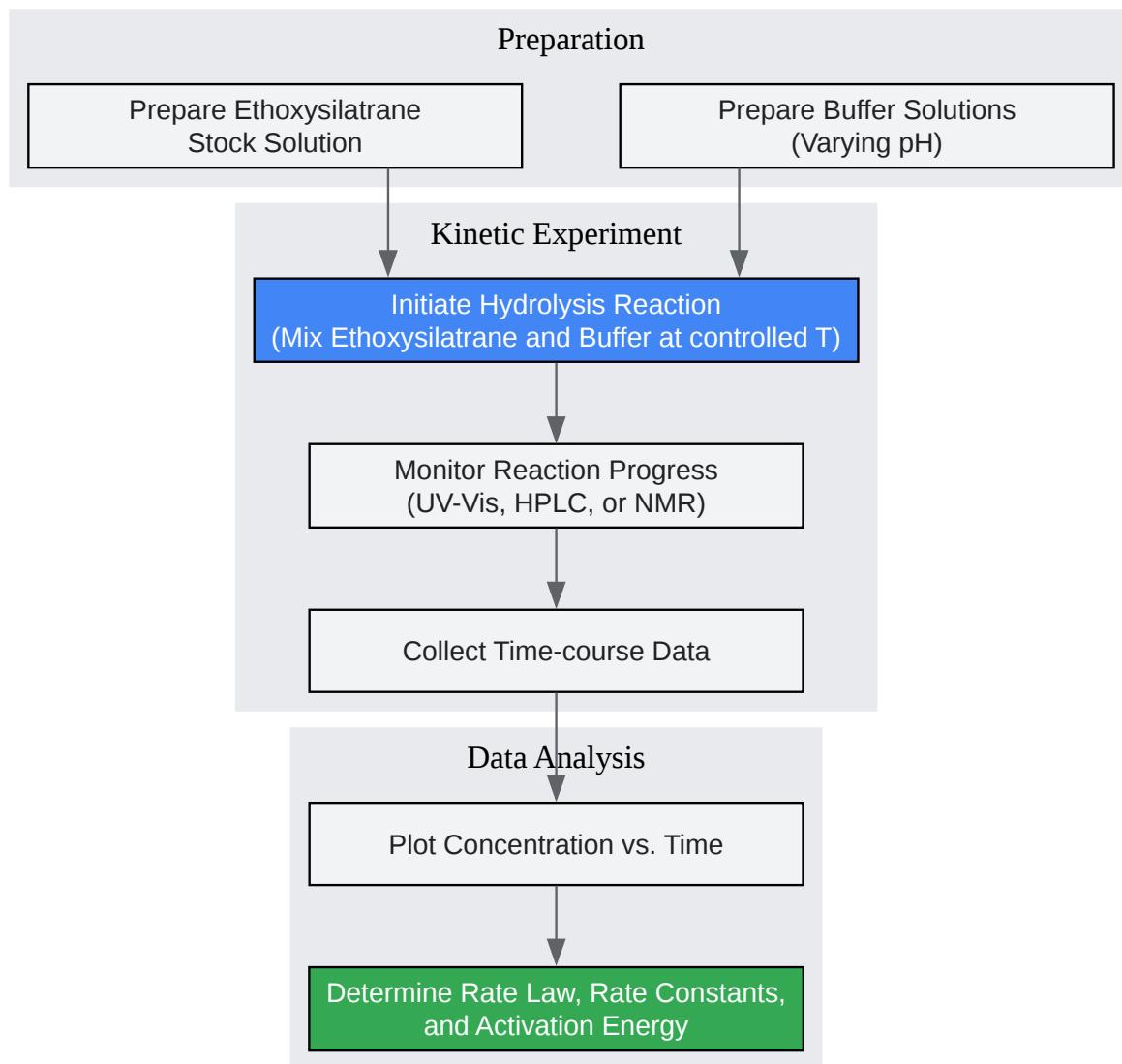
This document provides detailed application notes and protocols for designing and executing experiments to study the hydrolysis kinetics of **ethoxysilatrane**. The methodologies described herein utilize common analytical techniques such as UV-Vis spectrophotometry, High-Performance Liquid Chromatography (HPLC), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Hydrolysis Reaction of Ethoxysilatrane

The hydrolysis of **ethoxysilatrane** involves the cleavage of the silicon-oxygen bond of the ethoxy group by water, leading to the formation of a silanol intermediate and ultimately the corresponding silanetriol and ethanol. The reaction is catalyzed by both acids and bases.

Reaction Scheme:

Caption: Proposed hydrolysis pathway of **ethoxysilatrane**.



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Caption: General experimental workflow for studying **ethoxysilatrane** hydrolysis kinetics.

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